

Isopropylphenyl phosphate chemical structure and isomers

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Compound of Interest

Compound Name: *Isopropylphenyl phosphate*

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An In-depth Technical Guide to **Isopropylphenyl Phosphate**: Chemical Structure and Isomers

Introduction

Isopropylphenyl phosphate, often referred to as IPPP or ITPP, represents a complex mixture of synthetic organophosphate esters.^[1] It is not a single, pure compound but rather a mixture of isomers of triphenyl phosphate where one or more phenyl groups are substituted with isopropyl groups at various positions.^{[1][2]} Due to its efficacy as both a flame retardant and a plasticizer, **isopropylphenyl phosphate** is widely utilized in a variety of industrial and commercial products, including PVC, polyurethane foams, hydraulic fluids, lubricants, and electronic components.^{[1][3][4][5]} Commercial formulations are complex reaction products, and their composition can vary, containing a range of mono-, di-, and tri-substituted isomers, primarily at the ortho and para positions, and may also include unsubstituted triphenyl phosphate (TPP).^{[2][6]}

This technical guide provides a detailed examination of the chemical structure of **isopropylphenyl phosphate**, its myriad isomers, and the experimental protocols for its synthesis and analysis.

Chemical Structure and Isomerism

The fundamental structure of **isopropylphenyl phosphate** is a central phosphate group (PO_4) bonded to three aryl (phenyl) groups through oxygen atoms, forming a triaryl phosphate ester.

^[1] The complexity arises from the "isopropylation" of the phenol feedstock used in its

synthesis. The reaction of phenol with propylene results in the attachment of isopropyl groups ($-\text{CH}(\text{CH}_3)_2$) to the phenyl rings.

This process leads to a large number of potential isomers based on two key factors:[2][4][6]

- Positional Isomerism: The isopropyl group can attach to the phenyl ring at the ortho (2-), meta (3-), or para (4-) position relative to the oxygen atom linked to the phosphate core.
- Degree of Isopropylation: The final product is a mixture of phosphate esters with varying numbers of isopropylphenyl groups. This includes:
 - Mono-isopropylphenyl diphenyl phosphate: One isopropyl-substituted phenyl group and two unsubstituted phenyl groups.
 - Bis(isopropylphenyl) phenyl phosphate: Two isopropyl-substituted phenyl groups and one unsubstituted phenyl group.
 - Tris(isopropylphenyl) phosphate: All three phenyl groups are substituted with isopropyl groups.

Consequently, a commercial batch of **isopropylphenyl phosphate** (CAS No. 68937-41-7) is a UVCB substance (Unknown or Variable Composition, Complex Reaction Products, and Biological Materials), containing a statistical distribution of these various isomers.[2]

Data Presentation

Chemical Identity and Properties

The following table summarizes the key identifiers for the general **isopropylphenyl phosphate** mixture and some of its specific isomers.

Property	Value	Reference
Chemical Name	Phenol, isopropylated, phosphate (3:1)	[6][7]
Common Name	Isopropylphenyl phosphate (IPPP)	[3][7][8]
CAS Number (Mixture)	68937-41-7	[3][7][8][9][10]
Molecular Formula	C ₂₇ H ₃₃ O ₄ P	[7][9][10][11]
Molecular Weight	452.52 g/mol	[7][9][10][11]
Appearance	Colorless or light yellow transparent oily liquid	[3]

Common Isomers in Commercial Mixtures

Research into commercial flame retardant mixtures, such as Firemaster® 550, has led to the identification and quantification of several specific ITP isomers.[12] The table below lists some of the commonly detected isomers.

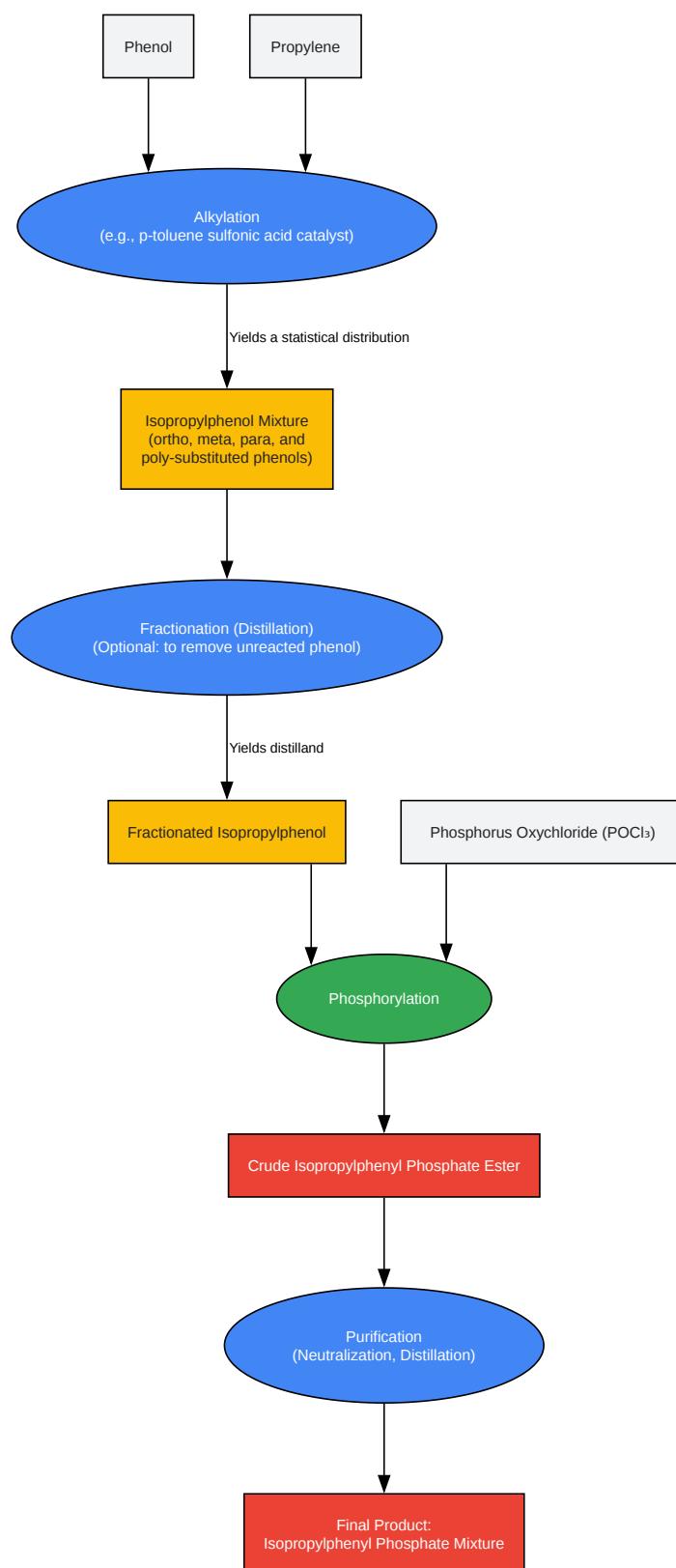
Isomer Name	Abbreviation
2-Isopropylphenyl diphenyl phosphate	2IPPDPP
3-Isopropylphenyl diphenyl phosphate	3IPPDPP
4-Isopropylphenyl diphenyl phosphate	4IPPDPP
2,4-Diisopropylphenyl diphenyl phosphate	24DIPPDPP
Bis(2-isopropylphenyl) phenyl phosphate	B2IPPPP
Bis(3-isopropylphenyl) phenyl phosphate	B3IPPPP
Bis(4-isopropylphenyl) phenyl phosphate	B4IPPPP
Tris(3-isopropylphenyl) phosphate	T3IPPP
Tris(4-isopropylphenyl) phosphate	T4IPPP

Source: Adapted from studies on flame retardant mixtures.[[12](#)]

Experimental Protocols

General Synthesis of Isopropylphenyl Phosphate

The industrial production of **isopropylphenyl phosphate** is typically a multi-step process involving the alkylation of phenol followed by phosphorylation.[[13](#)]

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Caption: General synthesis workflow for **isopropylphenyl phosphate** production.

1. Alkylation:

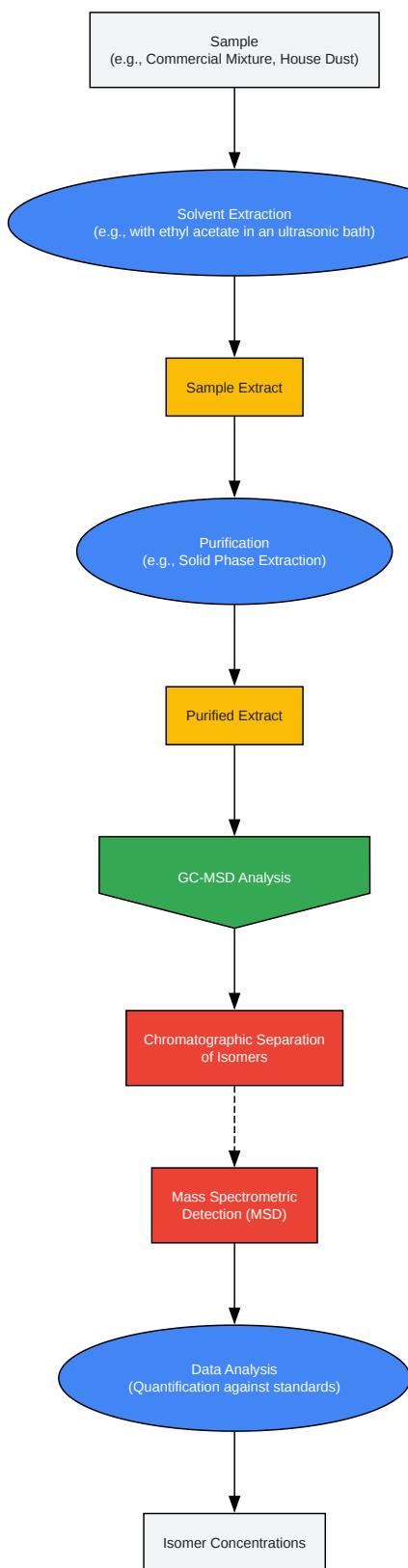
- Reactants: Phenol and propylene.[13]
- Catalyst: Typically a Friedel-Crafts catalyst, such as p-toluene sulfonic acid.[13]
- Process: Phenol is alkylated with propylene, resulting in a statistical distribution of products ranging from mono- to di- and higher substituted isopropylphenols.[13] The ratio of propylene to phenol can be controlled to influence the degree of isopropylation in the product mixture. [13]
- Fractionation: The resulting alkylation product may be distilled to remove unreacted phenol and concentrate the isopropylphenol isomers before the next step.[13]

2. Phosphorylation:

- Reactants: The isopropylphenol mixture and phosphorus oxychloride (POCl₃).[13][14]
- Process: The isopropylated phenol mixture is reacted with phosphorus oxychloride.[1][6] This reaction is carried out in closed reactors. Hydrogen chloride (HCl) gas is generated as a byproduct and is typically absorbed in water.[6]
- Purification: The resulting crude ester undergoes purification steps, which may include neutralization and reduced-pressure distillation, to yield the final liquid product.[14]

Analytical Protocol: Isomer Characterization by GC-MSD

The characterization and quantification of individual **isopropylphenyl phosphate** isomers in environmental samples or commercial mixtures are commonly performed using gas chromatography coupled with mass spectrometry.[12][15]

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Caption: Analytical workflow for the characterization of IPPP isomers.

- Sample Preparation:
 - Extraction: Samples are extracted with a suitable solvent, such as ethyl acetate, often aided by ultrasonication to ensure efficient recovery of the analytes.[15]
 - Purification: Solid-phase extraction (SPE) may be used to clean up the sample extract and remove interfering matrix components.[15]
- Instrumentation: Gas Chromatograph with a Mass Selective Detector (GC-MSD).[15]
- GC Conditions (Example):
 - Carrier Gas: Helium at a constant flow rate (e.g., 1.3 mL/min).[12]
 - Inlet: Programmed temperature vaporization inlet, ramped to a high temperature (e.g., 300°C) for efficient sample transfer.[12]
 - Oven Program: A multi-step temperature ramp is employed to achieve chromatographic separation of the various isomers. An example program:
 - Hold at 80°C for 2 min.
 - Ramp to 250°C at 20°C/min.
 - Ramp to 260°C at 1.5°C/min.
 - Ramp to 300°C at 25°C/min and hold for 20 min.[12]
- MSD Conditions:
 - Ion Source Temperature: Maintained at a consistent temperature (e.g., 200°C).[12]
 - Data Acquisition: Operated in selected ion monitoring (SIM) mode for enhanced sensitivity and specificity, monitoring characteristic m/z ions for each target isomer.
- Quantification: Isomer concentrations are determined by comparing the peak areas from the sample to those of a calibration curve generated using authentic analytical standards.[12]

Conclusion

Isopropylphenyl phosphate is not a single chemical entity but a complex mixture of isomers whose composition is a direct result of its manufacturing process. The variability in the position and degree of isopropylation on the phenyl rings gives rise to a wide array of structurally similar compounds within a single commercial formulation. Understanding this isomeric complexity is crucial for researchers and drug development professionals, as the physicochemical properties and toxicological profiles can differ between isomers.^[2] Detailed analytical methods, primarily based on GC-MS, are essential for characterizing these mixtures and assessing their environmental fate and potential for human exposure.

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